

Personal protective equipment for handling JND3229

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Compound of Interest

Compound Name: JND3229

Cat. No.: B15612895

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Essential Safety and Handling Guide for JND3229

Disclaimer: A specific Safety Data Sheet (SDS) for **JND3229** is not publicly available. The following guidance is based on general best practices for handling potent, small-molecule kinase inhibitors and available data from suppliers and research publications. All laboratory personnel must be thoroughly trained in handling potent compounds before working with **JND3229**.

Immediate Safety and Personal Protective Equipment (PPE)

JND3229 is a potent epidermal growth factor receptor (EGFR) inhibitor.^{[1][2][3]} As with any potent research compound, appropriate PPE should be worn at all times to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves should be worn. Double-gloving is recommended when handling the solid compound or concentrated solutions.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne particles.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and personal clothing.
Respiratory Protection	Fume hood	All handling of the solid compound and preparation of concentrated stock solutions should be performed in a certified chemical fume hood to prevent inhalation.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **JND3229** and ensuring laboratory safety.

Storage Conditions:

Form	Storage Temperature	Duration	Notes
Solid (lyophilized powder)	-20°C	Up to 36 months	Keep desiccated and protected from light.[2]
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[1][2]
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.[1]

Solution Preparation:

JND3229 is soluble in DMSO.[3][4] For in vivo studies, a stock solution is typically prepared in a vehicle such as 0.5% HPMC (hydroxypropyl methylcellulose).[5]

Disposal Plan

As a potent research compound, **JND3229** and all contaminated materials should be disposed of as hazardous waste.

Disposal Guidelines:

Waste Type	Disposal Procedure
Solid JND3229	Collect in a sealed, labeled container for chemical waste incineration.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container for incineration.
Liquid Waste (e.g., unused solutions)	Collect in a sealed, labeled container for chemical waste disposal. Do not pour down the drain.
Contaminated PPE (e.g., gloves, lab coat)	Dispose of as hazardous waste in a designated container.

Experimental Protocol: In Vivo Antitumor Efficacy in a Xenograft Mouse Model[5]

This protocol describes the evaluation of **JND3229**'s antitumor efficacy in a mouse xenograft model.

1. Animal Model:

- BALB/c mice are used.
- Mice are implanted with BaF3-EGFR^{19D/T790M/c797s} cells to establish xenograft tumors.

2. Treatment Formulation:

- **JND3229** is formulated in a vehicle of 0.5% HPMC (hydroxypropyl methylcellulose).

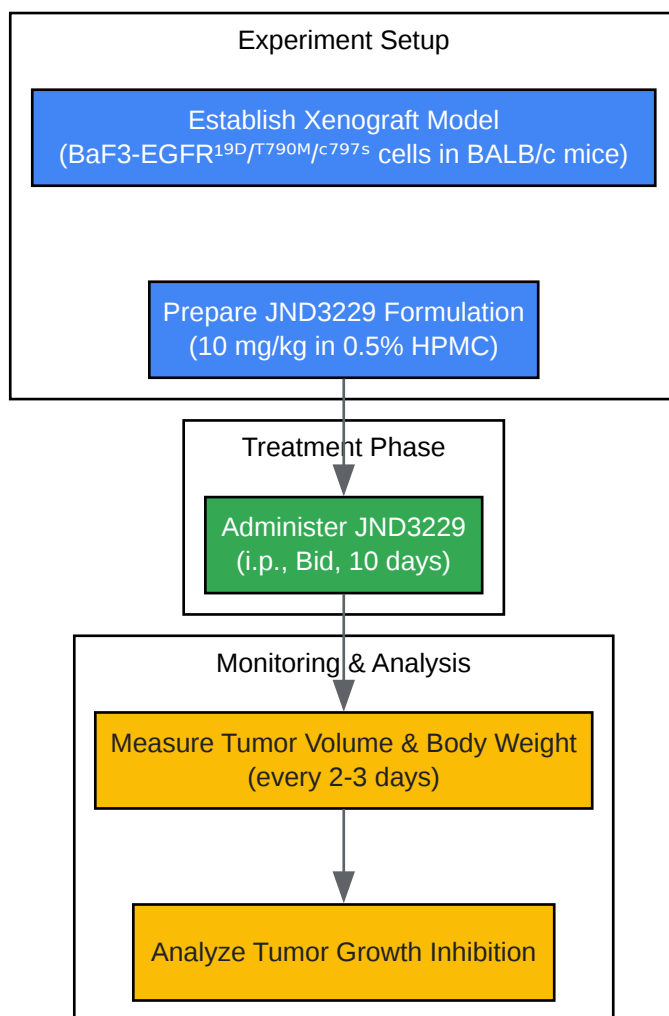
3. Dosing and Administration:

- **JND3229** is administered at a dose of 10 mg/kg.
- The route of administration is intraperitoneal (i.p.) injection.
- Dosing is performed twice daily (Bid) for 10 days.

4. Monitoring and Endpoints:

- Tumor volume and body weight are measured every 2-3 days.
- The primary endpoint is the assessment of tumor growth inhibition.

Experimental Workflow



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Caption: Workflow for in vivo evaluation of **JND3229** antitumor efficacy.

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